

5-Phenylcytidine: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 5-Phenylcytidine

Cat. No.: B12097887

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a summary of available safety and handling information for **5-Phenylcytidine** and related compounds. A specific Safety Data Sheet (SDS) for **5-Phenylcytidine** is not publicly available. Therefore, this guide incorporates data from structurally similar cytidine analogs to provide guidance. All laboratory work should be conducted with a comprehensive understanding of the potential hazards and in accordance with institutional and national safety regulations.

Introduction

5-Phenylcytidine is a cytidine nucleoside analog. Like other cytidine analogs, it is investigated for its potential as an anti-metabolic and anti-tumor agent due to its mechanism of inhibiting DNA methyltransferases (DNMTs). This guide provides an in-depth overview of the known properties, safety considerations, and handling procedures for **5-Phenylcytidine** and, by extension, similar nucleoside analogs.

Chemical and Physical Properties

Specific physical and chemical property data for **5-Phenylcytidine** are limited. The following table includes known information for **5-Phenylcytidine** and representative data for the parent compound, Cytidine, for comparison.

Property	5-Phenylcytidine	Cytidine (for comparison)
Molecular Formula	C ₁₅ H ₁₇ N ₃ O ₅	C ₉ H ₁₃ N ₃ O ₅ [1]
Molecular Weight	319.31 g/mol	243.22 g/mol [1]
Appearance	Not specified	White, crystalline powder[2]
Melting Point	Not specified	230 °C (decomposes)[2]
Solubility	Not specified	Soluble in water; slightly soluble in ethanol[2]
logP (Octanol/Water Partition Coefficient)	Not specified	-2.1[3]

Toxicological Data

No specific toxicological data, such as LD50 values, are available for **5-Phenylcytidine**. The following table presents toxicity data for related and commonly used cytidine analogs, 5-Azacytidine and Gemcitabine, to provide an indication of the potential toxicity profile. As antineoplastic agents, cytidine analogs are generally considered cytotoxic.[4]

Compound	Route of Administration	Species	LD50
5-Azacytidine	Oral	Mouse	572 mg/kg[5]
Intraperitoneal	Mouse	68 mg/kg[4][5]	
Intravenous	Mouse	229 mg/kg[4][5]	
Intravenous	Dog	7.2 mg/kg[4]	
5-Aza-2'-deoxycytidine	Intravenous (12 hr infusion)	Mouse (male)	29.5 mg/kg[6]
Intravenous (12 hr infusion)	Mouse (female)	22.2 mg/kg[6]	
Gemcitabine hydrochloride	Intravenous	Mouse	
Oral	Rat	> 1000 mg/kg[7]	
Intraperitoneal	Mouse	40 mg/kg[8]	

Note: These values are for different compounds and should be used as a general indicator of potential toxicity only.

Hazard Identification and Safety Precautions

Given its classification as a nucleoside analog with potential anti-tumor activity, **5-Phenylcytidine** should be handled as a hazardous and cytotoxic compound.

Potential Health Effects:

- Acute: May be harmful if swallowed, inhaled, or absorbed through the skin. May cause irritation to the skin, eyes, and respiratory tract.
- Chronic: As a cytidine analog, it may have the potential to cause genetic damage and may be carcinogenic.[4] Prolonged or repeated exposure may have adverse effects on various organs, particularly those with rapidly dividing cells.

Recommended Personal Protective Equipment (PPE):

- **Gloves:** Wear appropriate chemical-resistant gloves (double-gloving is recommended).
- **Eye Protection:** Use safety glasses with side shields or chemical safety goggles.
- **Lab Coat:** A disposable, solid-front gown is recommended.
- **Respiratory Protection:** For operations that may generate dust or aerosols, a properly fitted respirator (e.g., N95 or higher) should be used.

Handling and Storage

Handling:

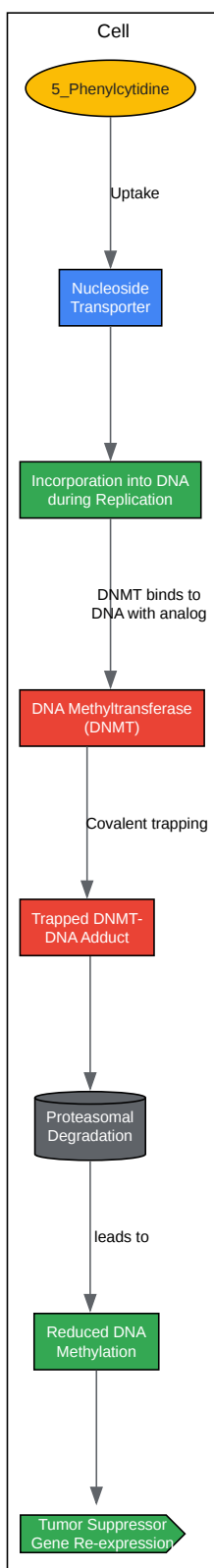
- All work with **5-Phenylcytidine** should be conducted in a designated area, preferably within a certified chemical fume hood or a Class II biological safety cabinet, especially when handling the powdered form.
- Avoid the generation of dust and aerosols.
- Use dedicated equipment and utensils.
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in the laboratory.

Storage:

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.
- Recommended storage temperature is -20°C.
- Keep away from incompatible materials such as strong oxidizing agents.

Mechanism of Action: DNA Methyltransferase Inhibition

5-Phenylcytidine is thought to act as a DNA methyltransferase (DNMT) inhibitor. DNMTs are enzymes that catalyze the addition of a methyl group to DNA, a key epigenetic modification. In cancer, hypermethylation of tumor suppressor genes can lead to their silencing. Cytidine analogs can be incorporated into DNA during replication. Once incorporated, they can trap DNMTs, leading to the degradation of these enzymes and a subsequent reduction in DNA methylation.[9][10] This can lead to the re-expression of tumor suppressor genes.

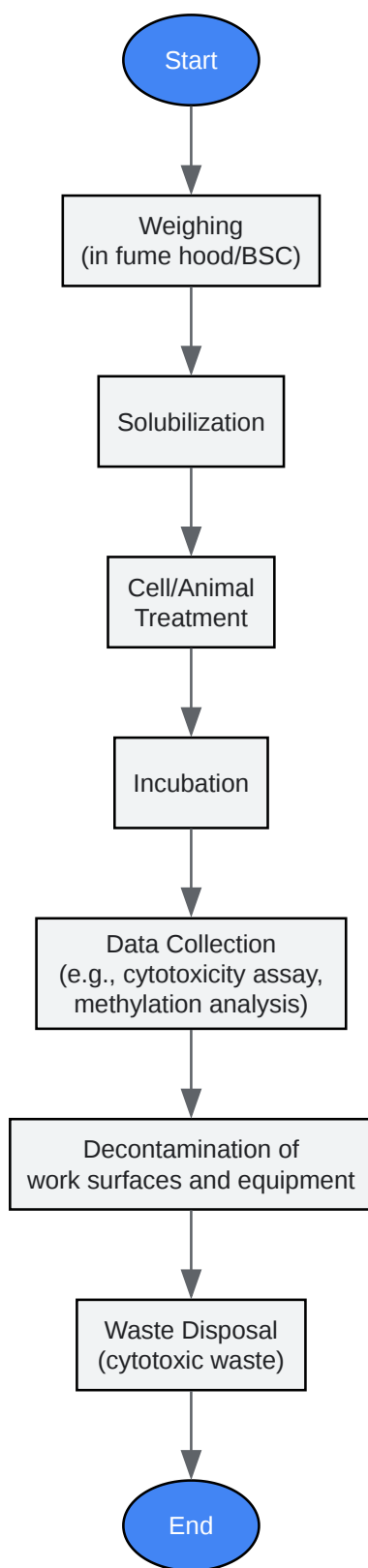


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Caption: Proposed mechanism of action for **5-Phenylcytidine** as a DNA methyltransferase inhibitor.

Experimental Protocols

Detailed experimental protocols for the synthesis or use of **5-Phenylcytidine** are not readily available in the public domain. Researchers should develop specific protocols based on the intended application, taking into account the general procedures for handling cytotoxic nucleoside analogs. A generalized workflow for handling such compounds is presented below.



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Caption: General experimental workflow for handling potent nucleoside analogs like **5-Phenylcytidine**.

Spill and Emergency Procedures

Spill:

- **Small Spill:** If a small amount of solid is spilled, gently cover it with a damp paper towel to avoid raising dust. For a small liquid spill, absorb with an inert material. Clean the area with a suitable decontaminating solution.
- **Large Spill:** Evacuate the area and prevent entry. Wear appropriate PPE, including respiratory protection. Contain the spill and follow institutional procedures for hazardous material cleanup.

First Aid:

- **Eye Contact:** Immediately flush with plenty of water for at least 15 minutes, lifting upper and lower eyelids. Seek medical attention.
- **Skin Contact:** Immediately wash with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation develops.
- **Inhalation:** Move to fresh air. If not breathing, give artificial respiration. Seek medical attention.
- **Ingestion:** Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.

Disposal Considerations

All waste containing **5-Phenylcytidine** should be treated as hazardous cytotoxic waste. Dispose of in accordance with local, state, and federal regulations. Do not dispose of down the drain or in regular trash.

Conclusion

5-Phenylcytidine is a research chemical with potential as a DNA methyltransferase inhibitor. Due to the lack of specific safety data, it must be handled with the utmost care, following the stringent safety protocols established for cytotoxic and hazardous compounds. Researchers must conduct a thorough risk assessment before beginning any work with this compound and ensure that all appropriate safety measures are in place.

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